

Navigating the Disposal of Pelabresib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pelabresib*

Cat. No.: *B606791*

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For researchers, scientists, and drug development professionals handling **Pelabresib** (also known as CPI-0610), an investigational BET inhibitor, proper disposal is a critical component of laboratory safety and regulatory compliance. While some safety data sheets (SDS) may classify the compound as non-hazardous, official clinical trial protocols mandate a more stringent approach, treating all materials containing the drug as hazardous waste. This guide provides essential safety and logistical information to ensure the safe and compliant disposal of **Pelabresib**.

Core Principle: Treat as Hazardous Waste

Given its status as an investigational new drug, the most prudent and compliant approach is to handle and dispose of all **Pelabresib**-containing materials as hazardous waste. A Phase 3 clinical trial protocol for **Pelabresib** explicitly states that "All material containing study drug will be treated and disposed of as hazardous waste in accordance with governing regulations." This directive should supersede any less stringent classifications to ensure maximum safety and compliance.

Logistical and Safety Information

While specific quantitative data for disposal, such as concentration limits for sewer disposal, are not publicly available, the following information provides a general overview of the compound.

Property	Value
Synonyms	CPI-0610
CAS Number	1380087-89-7
Molecular Formula	C ₂₀ H ₁₆ ClN ₃ O ₂
Molecular Weight	365.81 g/mol
GHS Classification	Not classified as a hazardous substance or mixture per provided SDS. [1]
Clinical Trial Disposal	Must be treated and disposed of as hazardous waste.

Procedural Guidance for Proper Disposal

No specific experimental protocols for the disposal of **Pelabresib** are detailed in the available literature. However, based on standard procedures for investigational and hazardous chemical waste, the following step-by-step process should be implemented.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Step 1: Consult Institutional and Local Guidelines

- Before beginning any disposal process, contact your institution's Environmental Health and Safety (EHS) department. They will provide specific procedures and requirements based on local, state, and federal regulations, such as those from the Resource Conservation and Recovery Act (RCRA).[\[1\]](#)

Step 2: Segregate **Pelabresib** Waste

- All waste streams containing **Pelabresib** must be segregated from non-hazardous trash. This includes:
 - Unused or expired pure compound.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
 - Empty and partially used containers (vials, ampules).[\[2\]](#)[\[3\]](#)

- Contaminated lab supplies (pipette tips, tubes, flasks).
- Solutions containing **Pelabresib**.

Step 3: Use Designated Hazardous Waste Containers

- Place all **Pelabresib**-contaminated solid and liquid waste into designated, leak-proof hazardous waste containers.[\[2\]](#)[\[4\]](#)
- These containers should be provided by your EHS department and must be compatible with the chemical waste.
- Do not mix **Pelabresib** waste with other incompatible chemical wastes.

Step 4: Proper Labeling

- Clearly label all waste containers with "Hazardous Waste" and identify the contents, including "**Pelabresib**."
- Include any other components of the waste mixture. Follow your institution's specific labeling requirements.

Step 5: Arrange for Professional Disposal

- Once the waste container is full, or in accordance with your lab's waste accumulation schedule, contact your EHS department to arrange for pickup.
- The waste will be transported and disposed of by a certified hazardous waste management vendor, typically via incineration.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Step 6: Maintain Meticulous Records

- Document the disposal of all **Pelabresib**, including quantities and dates. This is a critical component of Good Clinical Practice (GCP) and laboratory safety audits.[\[2\]](#)

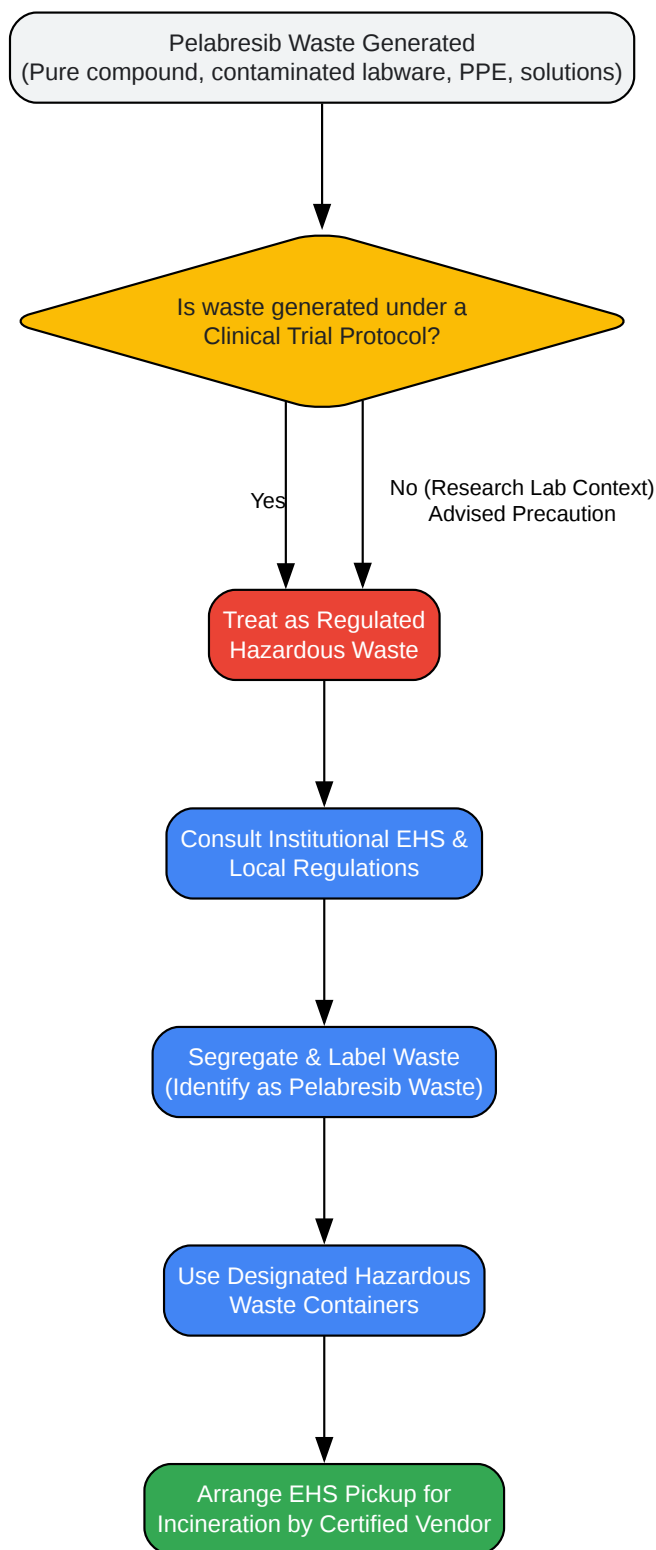
Safe Handling Precautions

Prior to disposal, adherence to safe handling procedures is mandatory to minimize exposure.

- Ventilation: Always handle **Pelabresib** in a well-ventilated area or a chemical fume hood.[\[1\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, protective gloves, and a lab coat.[\[1\]](#)
- Avoid Contact: Take measures to avoid inhalation and contact with skin and eyes.[\[1\]](#)
- Emergency Stations: Ensure an eye-wash station and safety shower are readily accessible.
[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pelabresib** waste in a research or clinical setting.



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Caption: Logical workflow for the disposal of **Pelabresib** waste.

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